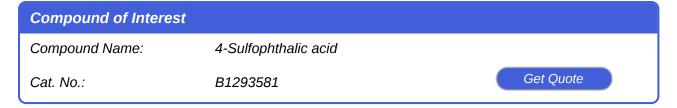


4-Sulfophthalic acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of 4-Sulfophthalic Acid

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile and handling requirements of chemical reagents is paramount. This guide provides a detailed overview of the safety data for **4-Sulfophthalic acid**, including its hazards, handling precautions, and emergency procedures, tailored for a technical audience.

Chemical Identification and Physical Properties

4-Sulfophthalic acid is an aromatic sulfonic acid that is typically encountered as a white to off-white crystalline solid or as an aqueous solution.[1][2] It is highly soluble in water and soluble in polar organic solvents, but has limited solubility in non-polar solvents.[2]



Property	Value	
Molecular Formula	C ₈ H ₆ O ₇ S	
Molecular Weight	246.19 g/mol [3]	
CAS Number	89-08-7[3][4]	
Appearance	White to off-white crystalline solid or a light orange/yellow to brown clear liquid (in aqueous solution)[1][5]	
Density	1.292 g/mL at 25 °C[3]	
Boiling Point	92 °C[6] (for the substance) or approximately 99°C/12mmHg for a solution[4]	
Melting Point	-43°C (for a 50% aqueous solution)[4]	
Refractive Index	n20/D 1.447	
Solubility	Highly soluble in water[2]	

Hazard Identification and GHS Classification

4-Sulfophthalic acid is classified as a hazardous substance. The primary hazards are its corrosive nature and potential for causing severe skin and eye damage.[4][7][8] Some suppliers also indicate that it may be harmful if inhaled and may cause damage to organs through prolonged or repeated exposure.[9]



Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[7]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[4][7]
Corrosive to metals	-	H290: May be corrosive to metals[4][8]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation[7]

Signal Word: Danger[4][7][8]

Hazard Pictogram:

GHS05: Corrosion

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **4-Sulfophthalic acid**.

Engineering Controls and Personal Protective Equipment (PPE)

A well-ventilated area is essential, and handling should ideally be performed in a chemical fume hood.[4][7] A safety shower and eyewash station should be readily accessible.[8] The following PPE is mandatory when handling **4-Sulfophthalic acid**:

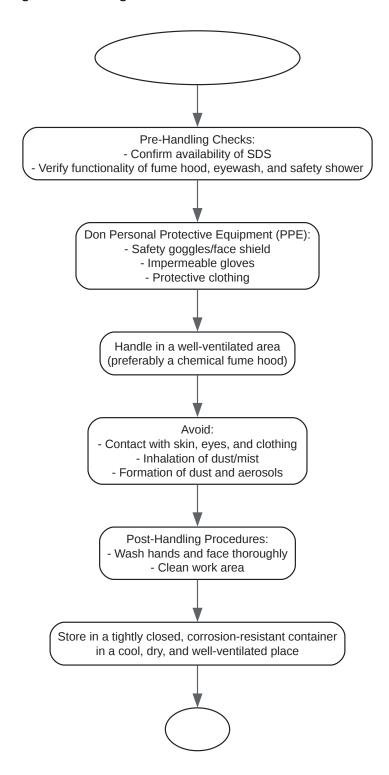
- Eye Protection: Tightly fitting safety goggles or a face shield.[4][8]
- Hand Protection: Chemical-impermeable gloves.[4]
- Skin and Body Protection: Protective clothing and, if necessary, protective boots.[8][10]



 Respiratory Protection: A dust respirator or a full-face respirator if exposure limits are exceeded or if irritation occurs.[4][7]

Handling Procedures

To ensure safe handling, the following workflow should be followed:





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Safe Handling Workflow for **4-Sulfophthalic Acid**.

Storage Conditions

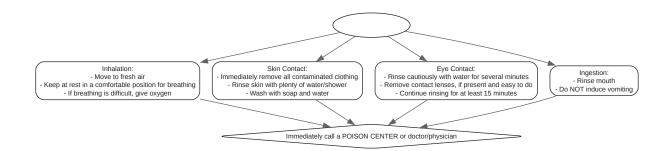
Store **4-Sulfophthalic acid** in a tightly closed container in a dry, cool, and well-ventilated place. [4] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[7] The storage area should be designated as a corrosives area.[7]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

The following diagram outlines the recommended first aid procedures for different types of exposure:



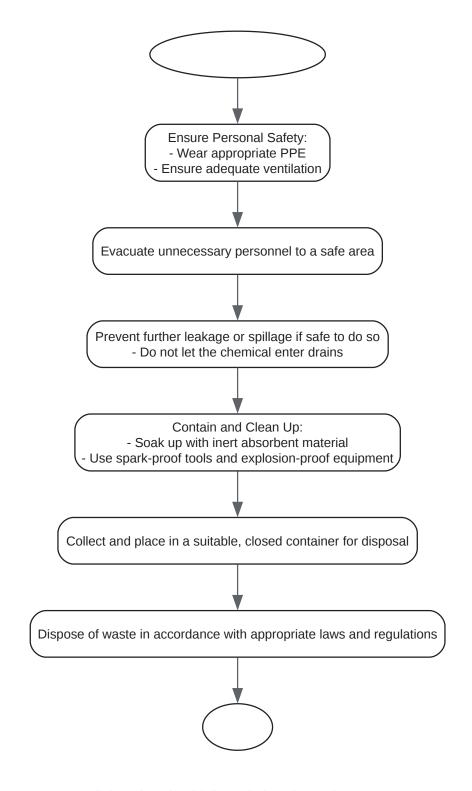
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First Aid Procedures for 4-Sulfophthalic Acid Exposure.

Accidental Release Measures

In the case of a spill, the following steps should be taken to contain and clean up the material safely:





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Spill Response and Cleanup Procedure.

Fire-Fighting Measures



In case of a fire involving **4-Sulfophthalic acid**, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7] Thermal decomposition can lead to the release of irritating gases and vapors, including sulfur oxides.[7]

Toxicological Information

Detailed quantitative toxicological data for **4-Sulfophthalic acid** is not readily available in standard safety data sheets.[8][10] The primary toxicological concerns are its corrosive effects on the skin, eyes, and respiratory tract. Inhalation may cause chemical pneumonitis.[5]

Disposal Considerations

Dispose of **4-Sulfophthalic acid** and its containers in accordance with local, regional, and national regulations.[4] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not discharge into sewer systems.[4]

This guide is intended to provide a comprehensive overview of the safe handling of **4-Sulfophthalic acid** for a technical audience. Always refer to the most current Safety Data Sheet (SDS) from your supplier for the most detailed and up-to-date information.

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